

Unveiling the Potency of FR221647: A Technical Guide on its Efficacy

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Compound of Interest

Compound Name: FR221647

Cat. No.: B1674026

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[CITY, State] – [Date] – A comprehensive technical guide has been compiled to elucidate the efficacy of **FR221647**, a promising compound with demonstrated immunosuppressive and antifungal properties. This document, intended for researchers, scientists, and drug development professionals, provides a detailed overview of the compound's biological activity, supported by quantitative data, experimental protocols, and visual representations of its mechanism of action.

FR221647 has been identified as a potent inhibitor of (1,3)- β -D-glucan synthase, a crucial enzyme in fungal cell wall biosynthesis, and a suppressor of T-cell proliferation, a key process in the immune response. This dual activity positions **FR221647** as a compound of significant interest for further investigation in the fields of antifungal and immunomodulatory therapy.

Quantitative Efficacy of FR221647

The biological activity of **FR221647** has been quantified through a series of in vitro assays. The following tables summarize the key efficacy data, providing a clear comparison of its potency in different experimental settings.

Assay	Organism/Cell Line	IC50 Value
(1,3)- β -D-Glucan Synthase Inhibition	Candida albicans	0.22 ng/mL
(1,3)- β -D-Glucan Synthase Inhibition	Aspergillus fumigatus	0.27 ng/mL
(1,3)- β -D-Glucan Synthase Inhibition	Cryptococcus neoformans	1.1 ng/mL
(1,3)- β -D-Glucan Synthase Inhibition	Saccharomyces cerevisiae	0.23 ng/mL

Table 1: Antifungal Activity of **FR221647** - (1,3)- β -D-Glucan Synthase Inhibition

Assay	Cell Type	Stimulus	IC50 Value
Mixed Lymphocyte Reaction (MLR)	Human Peripheral Blood Mononuclear Cells (PBMCs)	Allogeneic stimulation	0.30 nM
T-Cell Proliferation	Mouse Splenocytes	Concanavalin A	0.63 nM

Table 2: Immunosuppressive Activity of **FR221647**

Experimental Protocols

To ensure reproducibility and facilitate further research, this guide provides detailed methodologies for the key experiments cited.

(1,3)- β -D-Glucan Synthase Inhibition Assay

Objective: To determine the in vitro inhibitory activity of **FR221647** against (1,3)- β -D-glucan synthase from various fungal species.

Methodology:

- **Enzyme Preparation:** A crude enzyme solution of (1,3)- β -D-glucan synthase was prepared from the microsomal fraction of cultured fungal cells (*Candida albicans*, *Aspergillus fumigatus*, *Cryptococcus neoformans*, *Saccharomyces cerevisiae*).
- **Reaction Mixture:** The standard assay mixture (100 μ L) contained 50 mM Tris-HCl buffer (pH 7.5), 10 mM $MgCl_2$, 1 mM EDTA, 1 mM dithiothreitol, 5% glycerol, 0.1% bovine serum albumin, 20 μ M GTPyS, 2 μ g/mL enzyme preparation, and varying concentrations of **FR221647**.
- **Substrate Addition:** The reaction was initiated by the addition of 1 μ L of UDP-[^{14}C]glucose (0.1 μ Ci).
- **Incubation:** The reaction mixture was incubated at 30°C for 60 minutes.
- **Termination and Measurement:** The reaction was terminated by adding 1 mL of 10% trichloroacetic acid. The resulting acid-insoluble ^{14}C -glucan was collected on a glass fiber filter, and the radioactivity was measured using a liquid scintillation counter.
- **IC50 Calculation:** The concentration of **FR221647** that inhibited the enzyme activity by 50% (IC50) was determined from the dose-response curve.

Mixed Lymphocyte Reaction (MLR) Assay

Objective: To evaluate the in vitro immunosuppressive activity of **FR221647** on the proliferation of human T-cells.

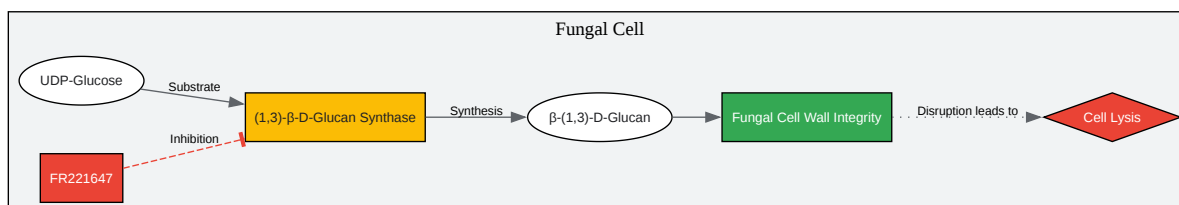
Methodology:

- **Cell Preparation:** Human peripheral blood mononuclear cells (PBMCs) were isolated from two healthy, unrelated donors by Ficoll-Paque density gradient centrifugation. PBMCs from one donor served as responder cells, and PBMCs from the other donor were irradiated (3000 rad) to act as stimulator cells.
- **Cell Culture:** Responder cells (1×10^5 cells/well) and stimulator cells (1×10^5 cells/well) were co-cultured in 96-well flat-bottom plates in RPMI 1640 medium supplemented with 10% fetal bovine serum, 2 mM L-glutamine, 100 U/mL penicillin, and 100 μ g/mL streptomycin.

- **Compound Addition:** **FR221647** was added to the cultures at various concentrations at the initiation of the MLR.
- **Incubation:** The plates were incubated for 5 days at 37°C in a humidified atmosphere of 5% CO₂.
- **Proliferation Measurement:** T-cell proliferation was assessed by adding 1 µCi of [³H]thymidine to each well during the final 18 hours of incubation. Cells were then harvested onto glass fiber filters, and the incorporation of [³H]thymidine was measured using a liquid scintillation counter.
- **IC₅₀ Calculation:** The concentration of **FR221647** that inhibited T-cell proliferation by 50% (IC₅₀) was calculated from the dose-response curve.

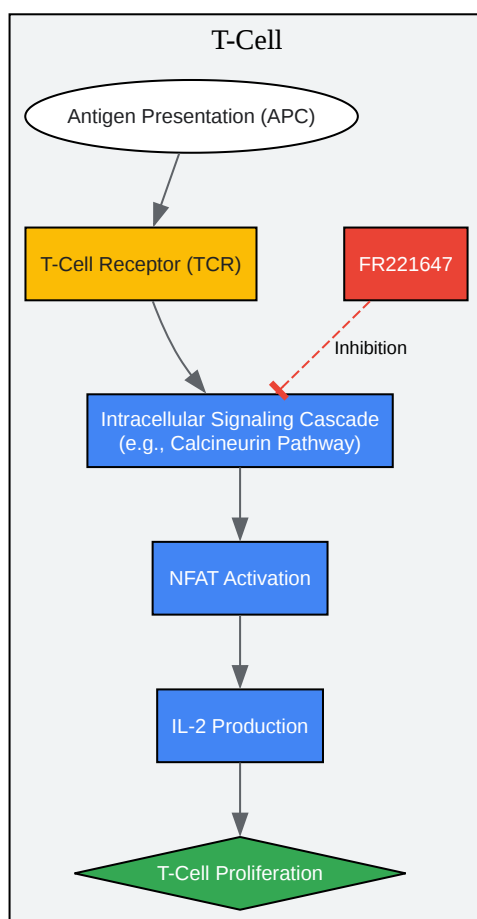
Visualizing the Mechanisms of Action

To provide a clearer understanding of the biological processes affected by **FR221647**, the following diagrams illustrate the key signaling pathways and experimental workflows.



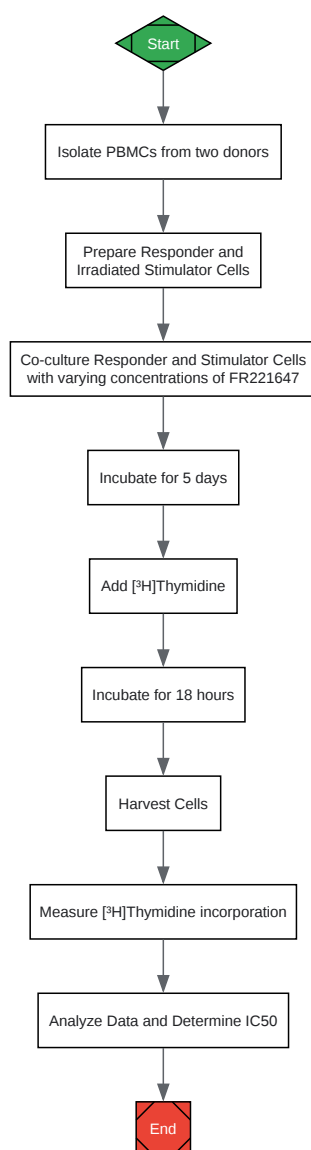
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Caption: Antifungal Mechanism of **FR221647**.



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Caption: Immunosuppressive Mechanism of **FR221647**.



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Caption: Mixed Lymphocyte Reaction (MLR) Experimental Workflow.

This technical guide provides a foundational resource for the scientific community to understand and build upon the existing knowledge of **FR221647**'s efficacy. The detailed data and protocols are intended to accelerate further research and development of this promising therapeutic candidate.

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